Physicochemical Profiling & Synthetic Utility of Fluorinated Nitropyridines

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Compound of Interest

Compound Name:	*2-(2,4-Difluorophenoxy)-5-nitropyridine*
CAS No.:	*219865-96-0*
Cat. No.:	*B1607806*

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Executive Summary: The Fluorine-Nitro Synergism

Fluorinated nitropyridines represent a high-value class of electrophilic scaffolds in modern medicinal chemistry.[1] Their utility stems from the synergistic interplay between the nitro group (a strong electron-withdrawing group, EWG) and the fluorine atom (highest electronegativity, small Van der Waals radius).

This combination creates a unique "chemical warhead":

- Enhanced Electrophilicity: The pyridine ring, already

  -deficient, is further deactivated by the nitro group, making the C-F bond exceptionally susceptible to Nucleophilic Aromatic Substitution (

).

- Physicochemical Modulation: Unlike their chloro-analogs, fluorinated motifs lower lipophilicity (LogP) while maintaining high metabolic stability, a critical parameter in Fragment-Based

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Drug Discovery (FBDD).[1]

- Regiochemical Control: The positioning of the nitro group (C3 vs. C5) dictates the dipole moment and the specific reactivity profile, allowing for precise scaffold diversifications.

Physicochemical Properties: The Data Core

The substitution of Chlorine with Fluorine in nitropyridines results in distinct shifts in physical state and lipophilicity.[1] Below is a comparative profiling of the two most common isomers against their chlorinated precursors.

Table 1: Comparative Physicochemical Data

Property	2-Fluoro-3-nitropyridine	2-Fluoro-5-nitropyridine	2-Chloro-3-nitropyridine
CAS Registry	1480-87-1	456-24-6	5470-18-8
Molecular Weight	142.09 g/mol	142.09 g/mol	158.54 g/mol
Physical State	Liquid / Low-melting solid	Low-melting solid / Liquid	Solid (Crystalline)
Melting Point	~18–27 °C	~18–22 °C (Polymorph dependent)	101–104 °C
Boiling Point	110 °C (10 mmHg)	86–87 °C (7 mmHg)	N/A (Decomposes)
Density	1.43 g/cm³	1.42 g/cm³	~1.5 g/cm³
Calc.[2][3][4][5][6] LogP (XLogP3)	1.1	1.7	1.6
Dipole Moment	High (Dipoles aligned)	Moderate (Dipoles opposed)	Moderate
Water Solubility	Insoluble	Slightly Soluble	Insoluble

Key Insight - The "Fluorine Effect" on Lipophilicity: Observe the LogP values.[7] Replacing -Cl with -F in the 3-nitro isomer significantly lowers the LogP (1.6

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1.1).[1] This reduction is crucial in drug design to improve solubility and reduce non-specific binding, making the fluoro-analog a superior starting point for lead optimization than the chloro-analog.

Electronic Structure & Reactivity Profile

The reactivity of fluorinated nitropyridines is dominated by the

mechanism. The fluorine atom acts as a "super-leaving group" in this context—not because the C-F bond is weak (it is actually stronger than C-Cl), but because the high electronegativity of fluorine stabilizes the anionic Meisenheimer Complex intermediate.

Mechanism of Action ( )

The reaction proceeds via a two-step addition-elimination pathway.[1] The rate-determining step is usually the nucleophilic attack (addition).

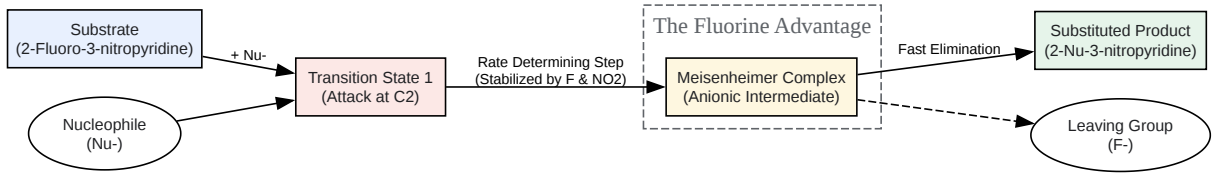

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Figure 1: The

reaction pathway.[1][8][9] The high electronegativity of the Fluorine atom at C2 inductively stabilizes the negative charge accumulation in the Meisenheimer complex, accelerating the reaction rate relative to chloro-analogs.

Regioselectivity Rules

- 2-Fluoro-3-nitropyridine: The nitro group at C3 exerts a strong inductive (-I) and mesomeric (-M) effect on C2.[1] This makes C2 the "soft" electrophilic center, highly reactive toward amines, thiols, and alkoxides.

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- 2-Fluoro-5-nitropyridine: While still reactive, the C5 nitro group is para- to the C2 fluorine.[1] The resonance stabilization is effective, but the inductive pull is slightly weaker due to distance, often resulting in slightly slower kinetics compared to the 3-nitro isomer.

Experimental Protocol: Synthesis & Functionalization

Objective: Synthesis of 2-Fluoro-3-nitropyridine via Halex (Halogen Exchange) reaction. Rationale: Direct nitration of 2-fluoropyridine is hazardous and often yields mixtures.[1] The Halex reaction starting from the commercially available 2-chloro-3-nitropyridine is the industry standard for safety and scalability.

Reagents & Equipment[1]

- Substrate: 2-Chloro-3-nitropyridine (1.0 eq)
- Fluorinating Agent: Potassium Fluoride (KF), spray-dried (1.5 - 2.0 eq).[1] Note: Standard KF is often too hygroscopic and unreactive.
- Catalyst: Tetraphenylphosphonium bromide (Ph4PBr) or 18-Crown-6 (0.05 eq) to solubilize fluoride.[1]
- Solvent: Sulfolane or DMSO (Anhydrous).[1] Sulfolane is preferred for thermal stability.[1]
- Atmosphere: Dry Nitrogen (

).[1]

Step-by-Step Methodology

- Drying (Critical):
  - Place spray-dried KF in a reaction flask.[1]
  - Dry under high vacuum at 100°C for 2 hours to remove trace water.[1] Moisture inhibits the reaction by solvating the fluoride ion, reducing its nucleophilicity.
- Reaction Setup:

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- Cool the flask to room temperature under

  .
- Add the phase transfer catalyst (Ph4PBr) and the solvent (Sulfolane).[1]
- Add 2-Chloro-3-nitropyridine.[1][3][5]

- Execution:
  - Heat the mixture to 140–150°C.
  - Monitor via HPLC or GC.[1] The reaction typically reaches completion in 4–6 hours.[1]
  - Observation: The mixture will darken; this is normal.[1]
- Workup (Purification):
  - Cool to room temperature.[1]
  - Dilute with water (to dissolve salts) and extract with Diethyl Ether or Ethyl Acetate.[1]
  - Wash organic layer with brine, dry over

    , and concentrate.[1]
  - Distillation: Purify the crude oil via vacuum distillation (bp ~110°C @ 10 mmHg) to obtain the pure yellow liquid.

Workflow Visualization

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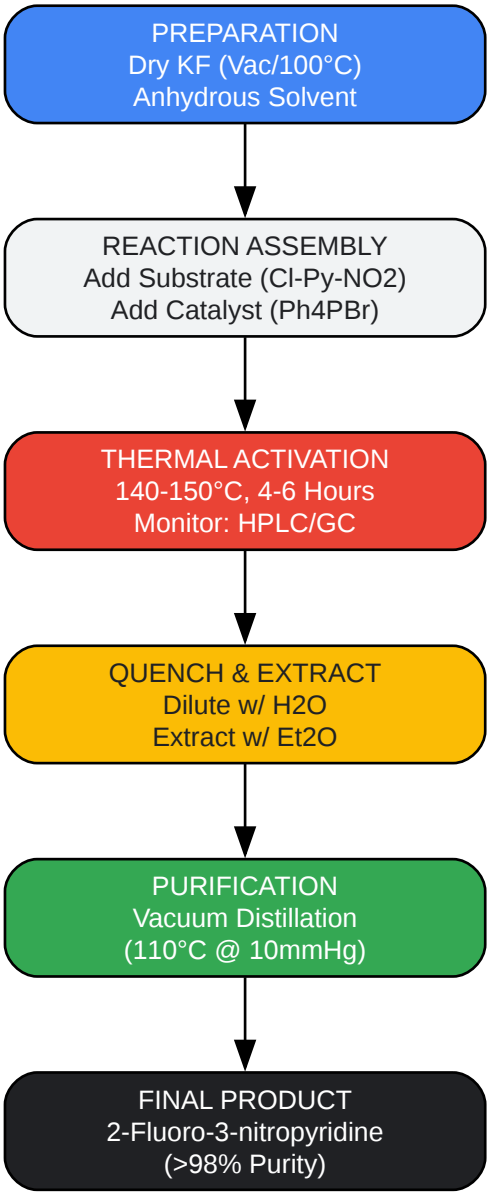

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Figure 2: Optimized Halex reaction workflow for converting chloronitropyridines to fluoronitropyridines.

Safety & Handling (GHS Standards)

Fluorinated nitropyridines are potent skin irritants and lachrymators.[1] They possess high vapor pressure relative to their molecular weight.[1]

- GHS Classification:

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- H302: Harmful if swallowed.[1][9][10][11]
- H315/H319: Causes skin and serious eye irritation.[1][9][10][11]
- H335: May cause respiratory irritation.[1][9][10][11]

- Handling Protocol:
  - Glove Selection: Nitrile gloves are generally sufficient for splash protection, but Laminate film (Silver Shield) gloves are recommended for prolonged handling due to the permeation potential of nitro-aromatics.[1]
  - Ventilation: All operations, especially heating and distillation, must be performed in a functioning fume hood.[1]
  - Decontamination: Spills should be treated with dilute NaOH to hydrolyze the compound to the corresponding hydroxypyridine (less volatile), then absorbed.

Applications in Drug Discovery[12]

- Fragment Libraries: Due to their low molecular weight (<150 Da) and defined reactivity, these compounds are ideal "fragments" for FBDD.[1] They can be soaked into protein crystals to identify binding pockets.[1]
- Covalent Inhibitors: The activated C-F bond can react with specific cysteine residues in a target protein, serving as a covalent warhead in irreversible inhibitors.[1]
- Bioisosteres: The 2-fluoro-3-nitropyridine scaffold is often reduced (Nitro

  Amine) to form 3-amino-2-fluoropyridine, a privileged scaffold in kinase inhibitors (e.g., mimicking the adenine ring of ATP).[1]

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